

Alox15-IN-2: A Selective Inhibitor of Arachidonate 15-Lipoxygenase (ALOX15)

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Compound of Interest

Compound Name: Alox15-IN-2

Cat. No.: B10854721

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Disclaimer: Publicly available information on the specific inhibitor **Alox15-IN-2** is limited. This guide provides a comprehensive overview of its known inhibitory activity and the broader context of ALOX15 inhibition. The experimental protocols detailed below are generalized methodologies for assessing ALOX15 activity and inhibition and are not specific to **Alox15-IN-2**.

Introduction

Arachidonate 15-lipoxygenase (ALOX15) is a lipid-peroxidizing enzyme that plays a crucial role in various physiological and pathological processes. It catalyzes the dioxygenation of polyunsaturated fatty acids, such as linoleic acid and arachidonic acid, to produce bioactive lipid mediators. These products are implicated in the regulation of inflammation, cell proliferation, and ferroptosis, a form of iron-dependent programmed cell death. The involvement of ALOX15 in conditions like cancer, inflammatory disorders, and neurodegenerative diseases has positioned it as a significant therapeutic target. **Alox15-IN-2** has emerged as a potent inhibitor of this enzyme, offering a valuable tool for studying its biological functions and for potential therapeutic development.

Alox15-IN-2: Known Inhibitory Activity

Alox15-IN-2 has been identified as a potent inhibitor of both rabbit and human ALOX15. The available quantitative data on its inhibitory activity is summarized below.

Inhibitor	Target Enzyme	Substrate	IC50 (μM)	Reference
Alox15-IN-2	Rabbit ALOX15	Linoleic Acid	1.55	[1][2]
Alox15-IN-2	Human ALOX15	Linoleic Acid / Arachidonic Acid	2.79	[1][2]

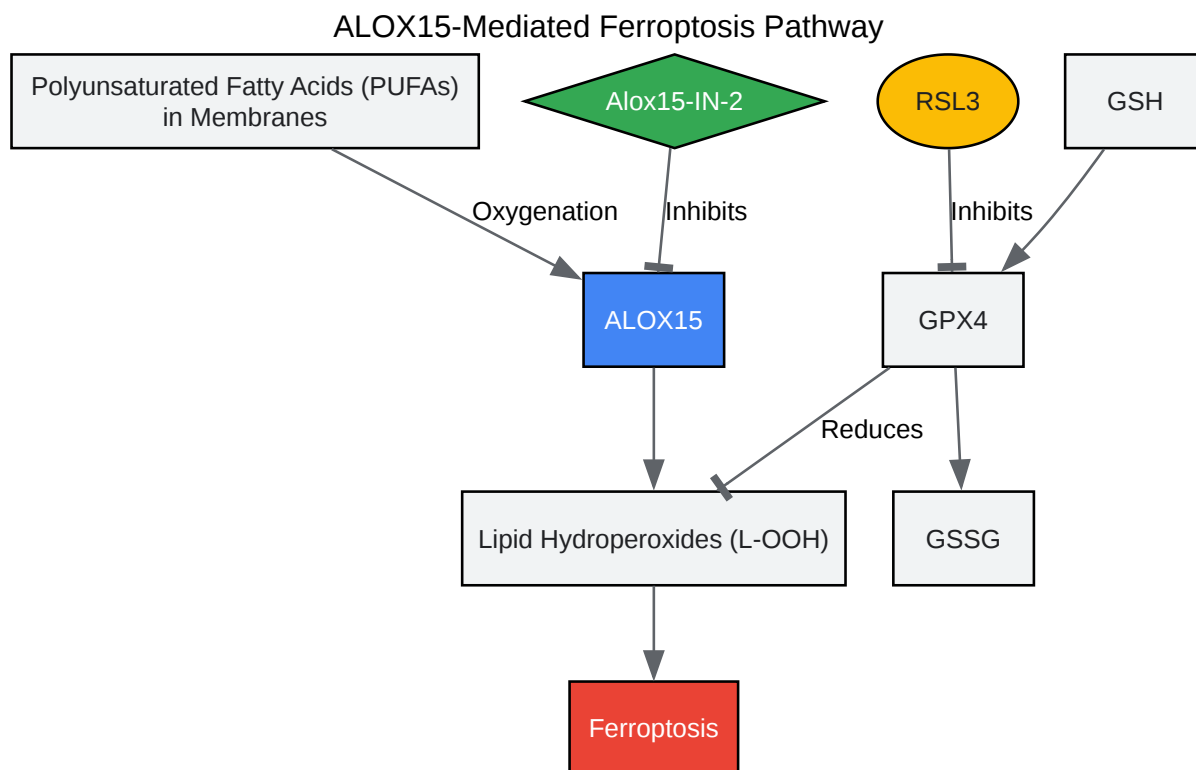
Note: There is currently no publicly available data on the selectivity of **Alox15-IN-2** against other lipoxygenase isoforms (e.g., ALOX5, ALOX12) or cyclooxygenase (COX) enzymes.

ALOX15 Signaling Pathways

ALOX15 is a key enzyme in several signaling pathways, most notably in the regulation of ferroptosis and inflammation.

ALOX15 in Ferroptosis

Ferroptosis is a form of regulated cell death characterized by iron-dependent lipid peroxidation. ALOX15 can initiate this process by directly oxygenating polyunsaturated fatty acids within cell membranes, leading to the accumulation of lipid hydroperoxides and subsequent cell death.



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A diagram of the ALOX15-mediated ferroptosis pathway.

Experimental Protocols

The following sections detail generalized experimental protocols for assessing ALOX15 activity and inhibition. These are intended as a guide and may require optimization for specific experimental conditions.

In Vitro ALOX15 Inhibition Assay

This protocol describes a common method for measuring the inhibitory effect of a compound on ALOX15 activity using a spectrophotometric assay.

Materials:

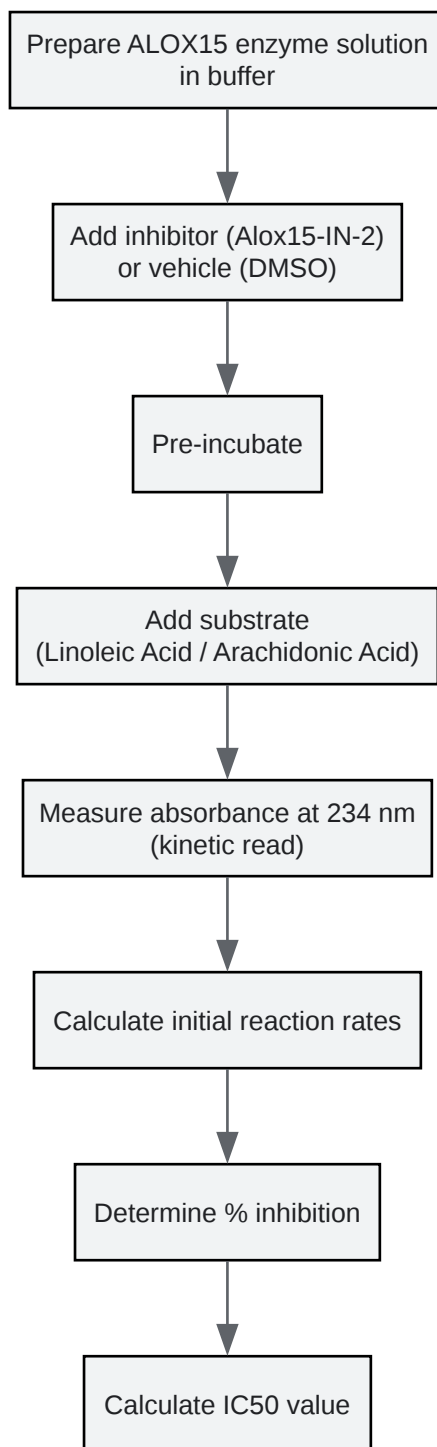
- Recombinant human or rabbit ALOX15
- Linoleic acid or arachidonic acid (substrate)
- Borate buffer (0.1 M, pH 9.0)
- Inhibitor stock solution (e.g., **Alox15-IN-2** in DMSO)
- 96-well UV-transparent microplate
- Microplate reader capable of measuring absorbance at 234 nm

Procedure:

- Prepare a reaction mixture containing borate buffer and the ALOX15 enzyme in each well of the microplate.
- Add varying concentrations of the inhibitor (e.g., **Alox15-IN-2**) or vehicle (DMSO) to the wells.
- Pre-incubate the enzyme with the inhibitor for a defined period (e.g., 10-15 minutes) at room temperature.

- Initiate the reaction by adding the substrate (linoleic acid or arachidonic acid).
- Immediately measure the increase in absorbance at 234 nm over time. This absorbance change corresponds to the formation of the conjugated diene hydroperoxide product.
- Calculate the initial reaction rates from the linear portion of the absorbance curves.
- Determine the percentage of inhibition for each inhibitor concentration relative to the vehicle control.
- Plot the percentage of inhibition against the logarithm of the inhibitor concentration to determine the IC₅₀ value.

Workflow for In Vitro ALOX15 Inhibition Assay



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A generalized workflow for an in vitro ALOX15 inhibition assay.

Cellular Assay for Lipid Peroxidation

This protocol outlines a method to assess the effect of an ALOX15 inhibitor on lipid peroxidation in a cellular context using a fluorescent dye.

Materials:

- Cell line expressing ALOX15 (e.g., HT-22 neuronal cells)
- Cell culture medium and supplements
- Ferroptosis-inducing agent (e.g., RSL3 or erastin)
- **Alox15-IN-2**
- Lipid peroxidation sensor dye (e.g., C11-BODIPY 581/591)
- Phosphate-buffered saline (PBS)
- Fluorescence microscope or flow cytometer

Procedure:

- Seed cells in a suitable culture plate and allow them to adhere overnight.
- Pre-treat the cells with various concentrations of **Alox15-IN-2** or vehicle for a specified time.
- Induce ferroptosis by adding a ferroptosis-inducing agent (e.g., RSL3).
- At the end of the treatment period, wash the cells with PBS.
- Load the cells with the lipid peroxidation sensor dye according to the manufacturer's instructions.
- Wash the cells to remove excess dye.
- Analyze the fluorescence of the cells using a fluorescence microscope or flow cytometer. An increase in the green fluorescence of C11-BODIPY indicates lipid peroxidation.
- Quantify the fluorescence intensity to determine the effect of **Alox15-IN-2** on lipid peroxidation.

Conclusion

Alox15-IN-2 is a valuable research tool for investigating the roles of ALOX15 in health and disease. Its potency against both rabbit and human ALOX15 makes it suitable for a range of in vitro studies. However, the lack of comprehensive selectivity data necessitates careful interpretation of results, and further characterization of its off-target effects is warranted. The generalized protocols provided in this guide offer a starting point for researchers to design and implement experiments aimed at further elucidating the biological functions of ALOX15 and the therapeutic potential of its inhibitors. As research in this field progresses, a more detailed understanding of the pharmacological profile of **Alox15-IN-2** is anticipated.

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References

- 1. A review on the relationship between Arachidonic acid 15-Lipoxygenase (ALOX15) and diabetes mellitus - PMC [pmc.ncbi.nlm.nih.gov]
- 2. apexbt.com [apexbt.com]
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